

Technical Support Center: Dextran Sulfate Sodium (DSS)-Induced Colitis Model

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Compound of Interest

Compound Name: DSS30
Cat. No.: B12396765

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing animal welfare and ensuring experimental success with the DSS-induced colitis model.

Frequently Asked Questions (FAQs)

Q1: What are the critical factors to consider before starting a DSS colitis experiment to ensure reproducibility?

A1: To ensure the successful and reproducible induction of DSS-induced colitis, several key factors must be standardized. These include the source, lot number, and molecular weight of the DSS, as well as its concentration and the duration of administration. Animal-related factors are also crucial, such as the mouse strain, source, age, gender, and body weight.

Environmental factors, including the hygienic condition of the vivarium, can also influence the outcomes.^[1] It is highly recommended to use littermates when comparing genetically modified mice to wild-type controls.^[1]

Q2: What is the optimal molecular weight of DSS for inducing colitis?

A2: The recommended molecular weight range for DSS to effectively induce colitis is between 36,000 and 50,000 Da.[2][3][4][5] DSS with a lower molecular weight may result in a weaker inflammatory effect, while higher molecular weight DSS may not be absorbed as easily.[2][3][4] It is also important to note that the molecular weight can vary between different lots of DSS, so it is advisable to purchase enough from the same lot for an entire study or perform a pilot study to test a new lot.[2][5]

Q3: How should the DSS solution be prepared and administered?

A3: The DSS solution should be prepared by dissolving DSS powder in autoclaved drinking water to the desired concentration.[5][6] It is crucial to ensure the DSS is completely dissolved to avoid clogging the water bottle spout and to ensure consistent intake by the animals.[1] The solution should be filtered, for instance, with a 0.22 µm filter, before use.[2][3][7] Fresh DSS solution should be provided every 1-2 days to prevent microbial growth, which can be identified by turbidity in the water bottle.[1][5]

Q4: What are the typical concentrations of DSS used for acute and chronic colitis models?

A4: The concentration of DSS can be adjusted to induce acute or chronic colitis.

- Acute Colitis: Typically induced by administering 1.5% to 5% DSS in drinking water for 5 to 7 days.[2]
- Chronic Colitis: Can be induced by administering a low concentration of DSS continuously or through cyclical administration, for example, 4-5 cycles of DSS for about a week followed by a period of regular drinking water.[1][2]

The ideal concentration is dependent on the specific animal model, genetic background, and research question.[2][4]

Troubleshooting Guide

Issue 1: High variability in colitis severity between animals in the same group.

- Possible Cause: Inconsistent water intake among mice.
- Troubleshooting Steps:

- Monitor daily water consumption to ensure all animals are drinking the DSS solution.[5]
- Check for any issues with the water bottles, such as clogged spouts, that might prevent access to the DSS solution.[1]
- House mice in smaller groups (2-3 per cage is recommended) to more accurately monitor individual water and food intake.[2][3][4]
- Ensure that the DSS is fully dissolved in the drinking water.[1]

Issue 2: No significant symptoms of colitis are observed after several days of DSS administration.

- Possible Cause: The DSS concentration may be too low for the specific mouse strain, or the molecular weight of the DSS may not be optimal.
- Troubleshooting Steps:
 - Verify the molecular weight of the DSS is within the optimal range of 36-50 kDa.[2][3][4][5]
 - Consider increasing the DSS concentration. A pilot study to determine the optimal concentration for your specific animal strain and housing conditions is recommended.[5]
 - Pathological symptoms may take time to develop even if body weight loss is observed. Continue monitoring for the full duration of the protocol.[3]

Issue 3: Excessive weight loss and mortality in the experimental group.

- Possible Cause: The DSS concentration is too high, or the duration of administration is too long.
- Troubleshooting Steps:
 - Reduce the concentration of DSS in the drinking water.
 - Shorten the duration of DSS administration.

- Implement a strict monitoring protocol and define humane endpoints to euthanize animals that reach a moribund state. A body weight loss exceeding 20-30% is a commonly used humane endpoint.[1][8]

Data Presentation

Table 1: Disease Activity Index (DAI) Scoring System

The Disease Activity Index (DAI) is a widely used scoring system to quantitatively assess the clinical signs of colitis.[9] The score is a composite of weight loss, stool consistency, and the presence of blood in the stool.

Score	Weight Loss (%)	Stool Consistency	Bleeding
0	No loss or weight gain	Normal, well-formed pellets	No blood (negative Hemoccult test)
1	1-10	Hemoccult positive	
2	10-15	Loose stools	Hemoccult positive and visible blood in pellets
3	15-20		
4	>20	Watery diarrhea	Gross rectal bleeding

Source: Adapted from Park YH et al., 2015.[10]

Table 2: Histological Scoring of Colonic Injury

Histological evaluation of the colon provides a detailed assessment of mucosal damage.

Parameter	Score	Description
Inflammation/Injury	0	Healthy intestinal mucosa with organized epithelial cells.
1	Attenuated or partially missing epithelial cells and mucosal inflammation.	
Erosion/Ulceration	0	No erosion or ulceration.
1	Presence of erosion or ulceration.	

Source: Adapted from Rodrigues et al., 2017.[9]

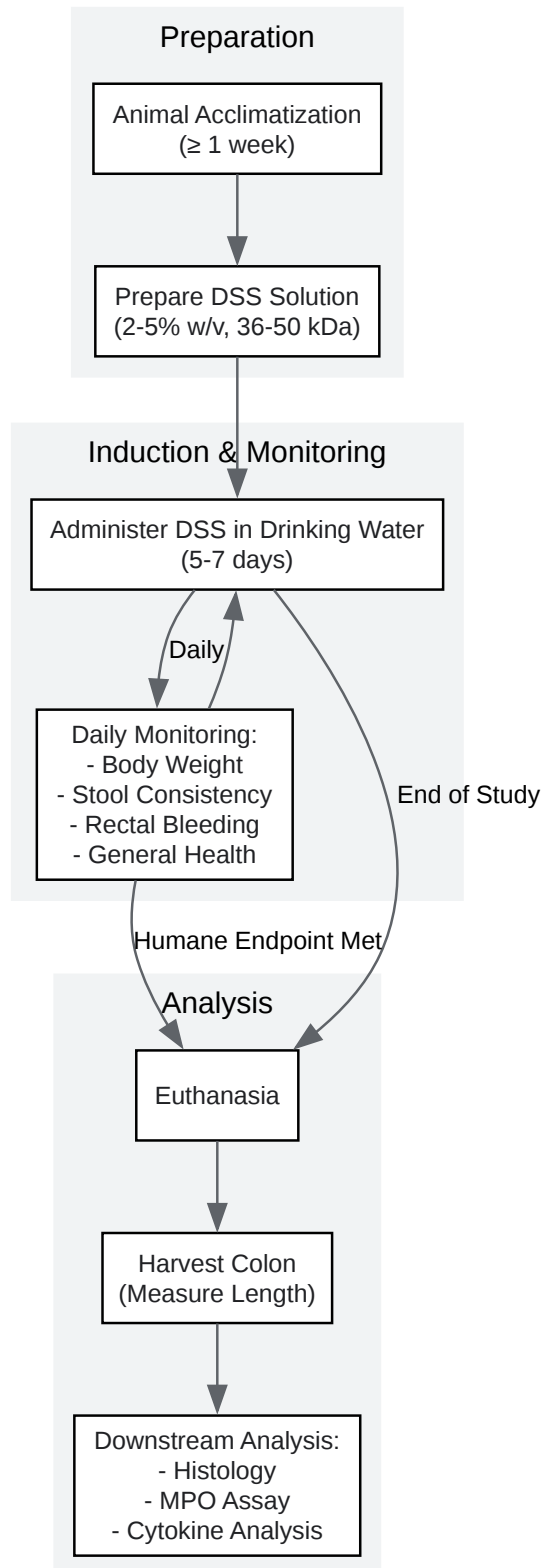
Experimental Protocols

Protocol 1: Induction of Acute DSS Colitis

- **Animal Selection:** Use mice of a suitable strain (e.g., C57BL/6), age (e.g., 8-12 weeks), and sex. Acclimatize animals to the facility for at least one week before the experiment.
- **DSS Solution Preparation:** Prepare a 2-5% (w/v) DSS solution in autoclaved drinking water. Ensure the DSS has a molecular weight of 36-50 kDa. The solution should be sterile-filtered. [2][3][7]
- **DSS Administration:** Provide the DSS solution as the sole source of drinking water for 5-7 days.[2] Replace the solution every 1-2 days with a freshly prepared solution.[1][5]
- **Daily Monitoring:** Monitor the mice daily for body weight, stool consistency, and the presence of blood in the stool to calculate the Disease Activity Index (DAI).[1][6] Also, observe the general health of the animals, including posture and activity levels.[6]
- **Termination:** At the end of the administration period, euthanize the mice according to IACUC approved methods.[11]
- **Tissue Collection:** Harvest the colon and measure its length.[11] A shortened colon is an indicator of inflammation.[6][11] The colon can then be processed for histological analysis,

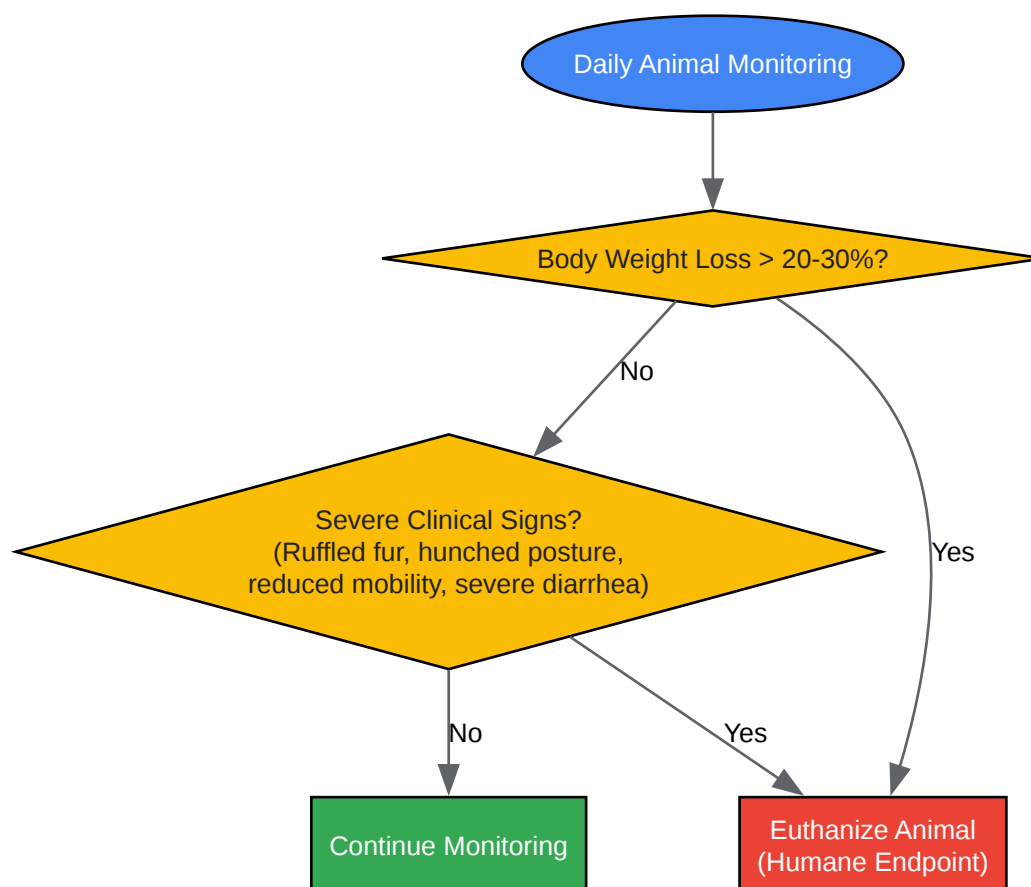
myeloperoxidase (MPO) assay, or cytokine analysis.[1]

Visualizations



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Caption: Experimental workflow for the induction of acute DSS colitis.



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Caption: Decision tree for implementing humane endpoints in the DSS colitis model.

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